

# weed species sensitivity spectrum among ACCase inhibitors

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## Compound Focus: Fluazifop-p-butyl

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## Weed Species Resistance to ACCase Inhibitors

Weed Species	Herbicides Tested (Group)	Resistance Level & Type	Resistance Mechanisms Identified	Key Supporting Experimental Data
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| **Blackgrass** (*Alopecurus myosuroides*) | Clodinafop-propargyl (APP), Fenoxaprop-P-ethyl (APP), Pinoxaden (DEN), Cycloxydim (DIM) [1] | **High-level** cross-resistance to APPs; **medium-level** to DEN and DIM [1] | **TSR:** Ile-1781-Leu mutation in ACCase gene [1] [2]. **NTSR:** Enhanced metabolism, likely CYP450-mediated [1]. | Whole-plant dose-response assays showed R population was not controlled at 16x the recommended field rate of clodinafop-propargyl [2]. Metabolism study with PBO (CYP450 inhibitor) partially reversed resistance [1]. | | **Rigid Ryegrass** (*Lolium rigidum*) | Several ACCase inhibitors (APPs, DIMs) [3] | **Broad-ranging** cross-resistance to different chemistries [3] | **TSR:** Trp-2027-Cys and Asp-2078-Gly mutations in ACCase [3]. **NTSR:** Elevated levels of metabolic enzymes (GSTF1); CYP450 involvement [3]. | Dose-response assays with prosulfocarb following malathion (CYP450 inhibitor) pre-treatment partially reversed resistance [3]. ELISA tests confirmed higher GSTF1 protein in R populations [3]. | | **Barnyardgrass** (*Echinochloa crus-galli*, *E. oryzicola*) | ALS and ACCase inhibitors [4] | Widespread incidence of resistance in Northern Italy [4] | Not specified in the study, but resistance confirmed. | Field surveys recorded farms with >60% coverage of resistant *Echinochloa* spp. following herbicide treatment [4].

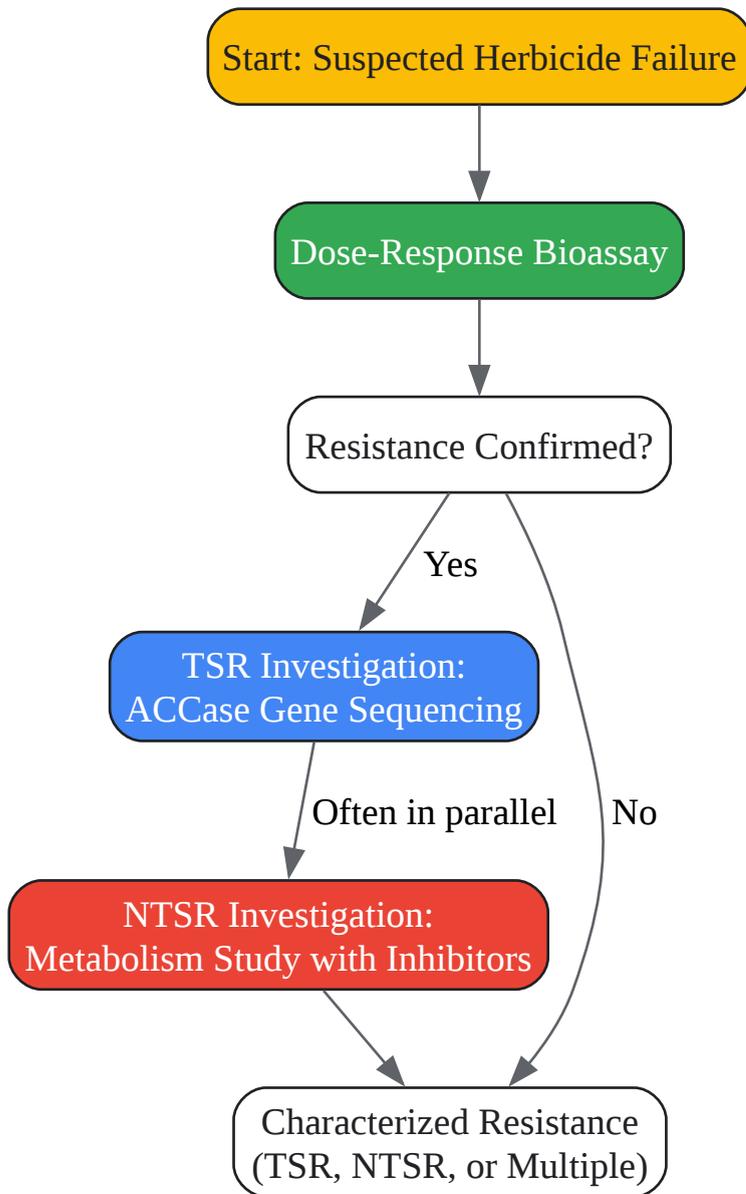
|| **American Sloughgrass** (*Beckmannia syzigachne*) | Clodinafop-propargyl, Fenoxaprop-P-ethyl [2] | **High-level** resistance [2] | Multiple mutations (Ile-1781-Leu, Trp-2027-Cys, Ile-2041-Asp, Asp-2078-Gly) conferring cross-resistance [2]. | Whole-plant dose-response assays. Molecular analysis of the ACCase CT domain to detect mutations [2]. |

## Experimental Protocols for Resistance Investigation

The studies cited above typically employ a combination of standardized biological assays and molecular techniques to confirm and elucidate resistance.

- **Whole-Plant Dose-Response Bioassay:** This is the foundational method to confirm resistance.
  - **Procedure:** Seeds of putative resistant (R) and known susceptible (S) populations are grown in pots. At the 2-4 leaf stage, plants are treated with a range of herbicide doses, including the recommended field dose and multiples thereof (e.g., 1x, 2x, 4x, 16x) [1] [2].
  - **Data Analysis:** Plant survival or above-ground fresh weight is assessed 3-4 weeks after treatment. The  $GR_{50}$  (herbicide dose required to reduce plant growth by 50%) is calculated for R and S populations. The resistance index (RI) is determined as  $GR_{50}(R) / GR_{50}(S)$  [2].
- **Molecular Analysis for Target-Site Resistance (TSR):**
  - **Procedure:** Genomic DNA is extracted from fresh leaf tissue of R and S plants. The region of the ACCase gene encoding the carboxyltransferase (CT) domain is amplified via PCR [2].
  - **Sequencing:** The PCR products are sequenced, and the amino acid sequence is aligned and compared with the known S sequence to identify point mutations [1] [2].
- **Investigating Non-Target-Site Resistance (NTSR) via Metabolism:**
  - **Procedure:** A cytochrome P450 inhibitor, such as Piperonyl Butoxide (PBO) or malathion, is applied to R and S plants shortly (e.g., 2 hours) before the application of the herbicide [1] [3].
  - **Interpretation:** A significant increase in herbicide efficacy in the group pre-treated with the inhibitor, demonstrated through a dose-response assay, provides strong evidence that enhanced metabolism by CYP450 enzymes is a contributing resistance mechanism [1] [3].

The following diagram illustrates the logical workflow for diagnosing herbicide resistance, integrating the experimental protocols described above.



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## Key Resistance Mechanisms and Research Frontiers

Understanding the "why" behind the sensitivity spectrum is crucial for developing solutions.

- **Target-Site Resistance (TSR):** This involves a genetic change in the weed's ACCase enzyme. Specific point mutations (e.g., Ile-1781-Leu, Trp-2027-Cys, Asp-2078-Gly) alter the enzyme's structure, preventing the herbicide from binding effectively while maintaining its biological function [1] [3] [2].

These mutations often confer cross-resistance to multiple herbicides within the ACCase inhibitor group.

- **Non-Target-Site Resistance (NTSR):** This is a broader, more complex mechanism where the weed remains alive by reducing the amount of herbicide that reaches the target site. The most common form is **enhanced metabolic resistance**, where the weed overproduces detoxifying enzymes like **cytochrome P450 monooxygenases (CYP450s)** and **glutathione S-transferases (GSTs)** to break down the herbicide before it can act [3] [5]. This can confer unpredictable resistance to herbicides with different sites of action [6].
- **Integrated Weed Management (IWM) and Future Strategies:** Given the rise in resistance, research is increasingly focused on IWM. This includes using pre-emergence herbicides with different modes of action [1], rotating herbicides, and exploring computational techniques to design new molecules that can overcome known resistance mechanisms [7].

The search results indicate that resistance is well-documented in Europe and Asia for major grass weeds like blackgrass and ryegrass. However, the specific sensitivity spectrum for all minor weed species or the status in other geographical regions may require more localized research.

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